

Technical Guide: Solubility Profile of 3-(3-Methylphenoxy)aniline

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Compound of Interest

Compound Name: 3-(3-Methylphenoxy)aniline

CAS No.: 116289-59-9

Cat. No.: B046502

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Content Type: Technical Whitepaper & Experimental Guide Subject: **3-(3-Methylphenoxy)aniline** (CAS: 116289-59-9 / Analogous Isomers) Audience: Researchers, Medicinal Chemists, and Process Engineers

Executive Summary & Physicochemical Identity

3-(3-Methylphenoxy)aniline is a diaryl ether derivative characterized by a lipophilic phenoxy tail and a polar, ionizable aniline headgroup. In drug development, it serves as a critical scaffold for kinase inhibitors and heterocyclic synthesis. Its solubility profile is dominated by the competition between the hydrophobic 3-methylphenoxy moiety and the pH-sensitive amine functionality.

This guide defines the theoretical solubility baseline and provides a self-validating experimental framework to determine the exact solubility coordinates in your specific matrix.

Chemical Identity & Core Descriptors

Property	Value / Descriptor	Relevance to Solubility
CAS Number	116289-59-9 (Specific Isomer)	Unique Identifier
Molecular Weight	199.25 g/mol	Moderate MW; favorable for membrane permeability.
LogP (Predicted)	3.3 – 3.5	Lipophilic. Indicates poor aqueous solubility at neutral pH (< 1 mg/mL) and high affinity for organic solvents.
pKa (Base)	~3.8 – 4.2	Weak Base. The electron-withdrawing phenoxy group lowers the pKa relative to aniline (4.6). Significant ionization only occurs at pH < 3.0.
H-Bond Donors	1 (–NH ₂)	Limited water interaction capability.
H-Bond Acceptors	2 (–NH ₂ , –O–)	Ether oxygen is a weak acceptor; amine is primary acceptor.

Solubility Profile Analysis

The solubility of **3-(3-Methylphenoxy)aniline** is not a static number; it is a dynamic function of pH, solvent polarity, and temperature.

Aqueous Solubility & pH Dependence

As a weak base, the compound exists in equilibrium between its neutral (hydrophobic) and protonated (hydrophilic) forms.

- pH > 5.0 (Neutral/Basic): The molecule is predominantly uncharged (>90%). Solubility is driven by the lipophilic phenoxy group, resulting in very low aqueous solubility (predicted < 0.5 mg/mL).

- pH < 3.0 (Acidic): Protonation of the amine ($-\text{NH}_3^+$) significantly increases polarity. Solubility can increase by 10-100 fold depending on the counter-ion (Cl^- , SO_4^{2-}) used.

Organic Solvent Compatibility

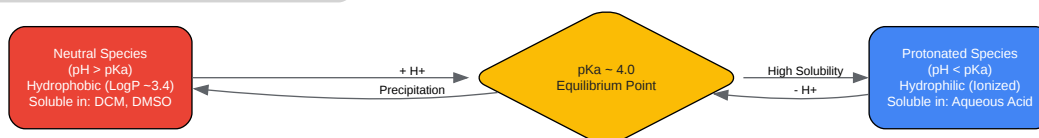
The high LogP (>3.0) ensures excellent solubility in medium-to-low polarity organic solvents.

Solvent Class	Representative Solvents	Predicted Solubility	Application Note
Polar Aprotic	DMSO, DMF	High (>100 mg/mL)	Ideal for stock solutions and biological assays.
Polar Protic	Methanol, Ethanol	High (>50 mg/mL)	Suitable for synthesis workup and crystallization.
Chlorinated	Dichloromethane (DCM)	Very High	Excellent extraction solvent.
Non-Polar	Hexanes, Heptane	Low to Moderate	Useful as an anti-solvent for precipitation.

Visualization: Ionization & Solubility Logic

The following diagram illustrates the structural equilibrium that dictates the solubility behavior of the compound.

Fig 1. pH-Dependent Solubility Switch Mechanism for 3-(3-Methylphenoxy)aniline



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Experimental Protocols: The Self-Validating System

Do not rely solely on literature values. Variations in purity, polymorphs, and temperature require empirical validation. Use these protocols to generate a robust dataset.

Protocol A: Thermodynamic Solubility Determination (Shake-Flask)

Objective: Determine the saturation solubility in a specific solvent at equilibrium.

Prerequisites:

- HPLC system with UV detection (254 nm).
- Reference standard of **3-(3-Methylphenoxy)aniline**.
- 0.45 µm PTFE syringe filters (hydrophobic for organics) or PVDF (hydrophilic for aqueous).

Workflow:

- Supersaturation: Add excess solid compound (approx. 10-20 mg) to 1 mL of the target solvent in a glass vial.
- Equilibration: Agitate (shake/stir) at constant temperature (e.g., 25°C) for 24 hours.
 - Validation Check: Ensure solid is still visible. If dissolved completely, add more solid.
- Sedimentation: Allow the vial to stand for 1-2 hours to let undissolved solids settle.
- Filtration: Filter the supernatant using the appropriate syringe filter. Discard the first 200 µL of filtrate (saturation of filter membrane).
- Quantification: Dilute the filtrate (e.g., 1:100 in mobile phase) and analyze via HPLC against a calibration curve.

Protocol B: pH-Solubility Profiling

Objective: Map the solubility cliff around the pKa.

Workflow:

- Prepare buffers at pH 1.2, 3.0, 5.0, and 7.4.
- Follow Protocol A using these buffers as solvents.
- Critical Step: Measure the final pH of the saturated solution. Dissolving a base can shift the pH of weak buffers. The solubility corresponds to the final pH, not the initial buffer pH.

Workflow Visualization

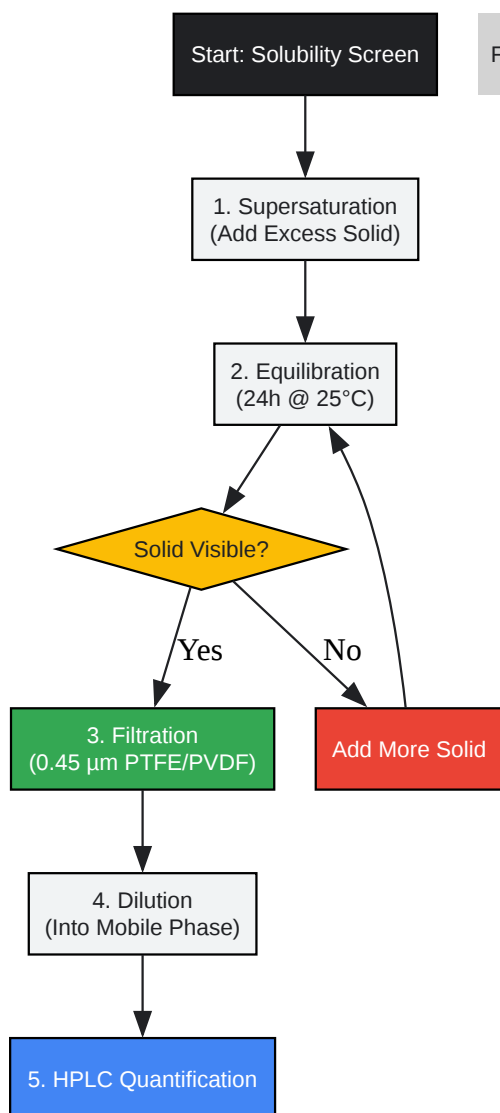


Fig 2. Step-by-Step Thermodynamic Solubility Determination Workflow

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Applications & Implications

- **Stock Solution Preparation:** Always prepare stock solutions in DMSO or Ethanol (at 10-50 mM). Avoid water for initial dissolution to prevent precipitation.
- **LC-MS Analysis:** The compound is ionizable. Use an acidic mobile phase (e.g., 0.1% Formic Acid) to ensure protonation, which improves peak shape and ionization efficiency (M+H)

mode).

- Formulation: For animal studies, avoid pure aqueous vehicles. Use co-solvents (e.g., 5% DMSO / 40% PEG400 / 55% Water) or cyclodextrin complexation (HP- β -CD) to enhance solubility.

References

- PubChem. (2025).[1][2] Compound Summary: **3-(3-Methylphenoxy)aniline**. National Library of Medicine. [[Link](#)] (Note: Search by structure/CAS for specific isomer confirmation).
- U.S. EPA. (2025). CompTox Chemicals Dashboard: Aniline Derivatives. [[Link](#)]

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Sources

- 1. PubChemLite - 3-fluoro-4-(2-methoxy-4-methylphenoxy)aniline (C₁₄H₁₄FNO₂) [pubchemlite.lcsb.uni.lu]
- 2. m-(o-Toluidino)phenol | C₁₃H₁₃NO | CID 80436 - PubChem [pubchem.ncbi.nlm.nih.gov]
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